

ML148 stability and storage conditions

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Compound of Interest

Compound Name: ML148

Cat. No.: B162746

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ML148 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **ML148**, a potent and selective inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH).

Frequently Asked Questions (FAQs)

What is the recommended storage for solid **ML148**?

Solid **ML148** should be stored in a dry, dark environment. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), -20°C is the optimal temperature.^[1] The compound is stable for at least four years when stored correctly.^[2]

How should I store **ML148** in solution?

Stock solutions of **ML148** should be aliquoted to avoid repeated freeze-thaw cycles.^[3] For solutions prepared in a solvent, storage at -80°C is recommended for up to 6 months, while storage at -20°C is suitable for up to 1 month.^[3]

What solvents can be used to dissolve **ML148**?

ML148 is soluble in several organic solvents. The following table summarizes the solubility data:

Solvent	Solubility
DMSO	50 mg/mL (with ultrasonic and warming to 80°C) [3]
DMSO	5 mg/mL[2]
DMF	25 mg/mL[2]
Ethanol	10 mg/mL[2]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[2]

How is **ML148** shipped?

ML148 is typically shipped at ambient room temperature as a non-hazardous chemical.[1] It is considered stable enough for the duration of standard shipping and customs processing.[1]

Troubleshooting Guide

Issue: I am seeing reduced activity of my **ML148** solution.

- Possible Cause 1: Improper Storage. **ML148** solutions have limited stability at warmer temperatures. Ensure that stock solutions have been stored at -20°C for no longer than one month or at -80°C for no longer than six months.[3]
- Possible Cause 2: Repeated Freeze-Thaw Cycles. Aliquoting the stock solution is crucial to prevent degradation from repeated changes in temperature.[3]
- Troubleshooting Step: If improper storage is suspected, it is recommended to use a fresh vial of **ML148** and prepare a new stock solution, ensuring to aliquot and store it at the correct temperature.

Issue: My **ML148** powder appears discolored or clumpy.

- Possible Cause: Moisture Absorption. **ML148** is described as a white to off-white solid.[3] Clumping or discoloration may indicate moisture absorption.

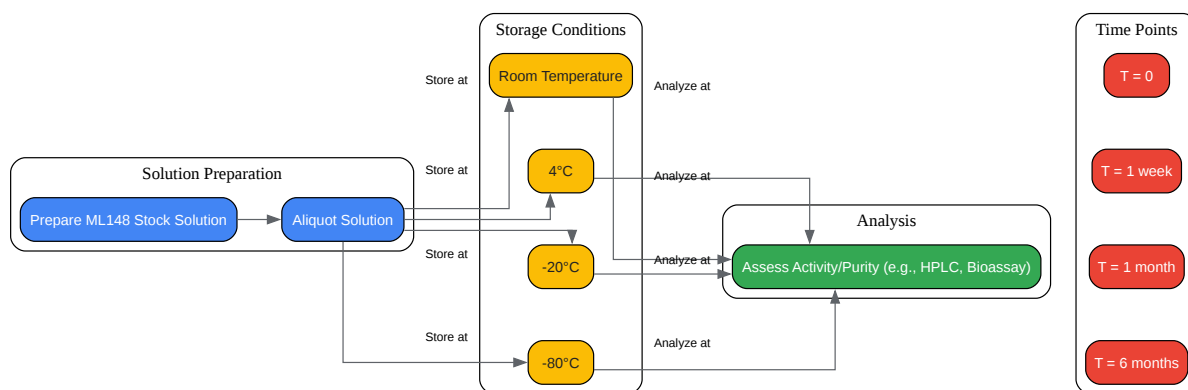
- Troubleshooting Step: Store the solid compound in a desiccator to maintain a dry environment. If the appearance is significantly altered, it is advisable to use a new batch to ensure experimental consistency.

Experimental Protocols

Protocol for Preparation of a 10 mM **ML148** Stock Solution in DMSO:

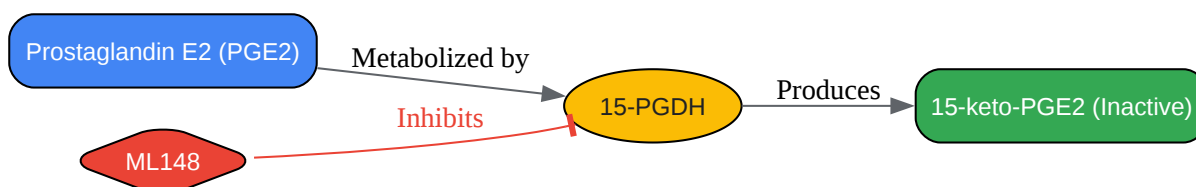
- Materials:
 - **ML148** (Molecular Weight: 319.40 g/mol)[\[3\]](#)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - Equilibrate the vial of solid **ML148** to room temperature before opening to prevent moisture condensation.
 - To prepare a 10 mM stock solution, weigh out 3.194 mg of **ML148** and dissolve it in 1 mL of anhydrous DMSO.
 - To aid dissolution, vortex the solution and, if necessary, use an ultrasonic bath and warm the solution to 80°C.[\[3\]](#)
 - Once fully dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term use (up to 6 months) or -20°C for short-term use (up to 1 month).[\[3\]](#)

Visualized Experimental Workflow and Signaling Pathway



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Caption: Experimental workflow for assessing the stability of **ML148** solutions.



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Caption: **ML148** inhibits the degradation of Prostaglandin E2 by 15-PGDH.

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